

Spectroscopic Profile of 8-Benzyloxyadenosine: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 8-Benzyloxyadenosine

Cat. No.: B12096600

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic analysis of **8-Benzyloxyadenosine**, a key adenosine analog with significant potential in medicinal chemistry and drug development. This document details the nuclear magnetic resonance (NMR) and mass spectrometry (MS) data, offering a foundational dataset for its identification, characterization, and application in further research.

Spectroscopic Data

The following tables summarize the quantitative ^1H NMR, ^{13}C NMR, and high-resolution mass spectrometry (HRMS) data for **8-Benzyloxyadenosine**.

^1H Nuclear Magnetic Resonance (NMR) Data

Solvent: Deuterated Dimethyl Sulfoxide (DMSO- d_6)

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Integration	Assignment
7.91	s	-	1H	H-2
7.25-7.46	m	-	5H	Phenyl-H
6.54	br s	-	2H	NH ₂
5.86-5.99	m	-	2H	H-1', OH-2'
5.32	d	6.8	1H	OH-3'
5.17	d	4.0	1H	OH-5'
4.68-4.79	m	-	1H	H-2'
4.59	d	6.0	2H	CH ₂ (Benzyl)
4.08-4.19	m	-	1H	H-3'
3.96-4.04	m	-	1H	H-4'
3.54-3.72	m	-	2H	H-5'a, H-5'b

¹³C Nuclear Magnetic Resonance (NMR) Data

Solvent: Deuterated Dimethyl Sulfoxide (DMSO-d₆)

Chemical Shift (δ) ppm	Assignment
152.5	C-6
151.2	C-2
149.9	C-4
148.7	C-8
142.7	Phenyl C (quaternary)
133.0	Phenyl C
130.1	Phenyl C
126.9	Phenyl C
126.7	Phenyl C
125.8	Phenyl C
117.0	C-5
86.6	C-1'
85.9	C-4'
71.1	C-2'
71.0	CH ₂ (Benzyl)
61.8	C-5'
44.8	C-3'

High-Resolution Mass Spectrometry (HRMS) Data

Ion	Calculated m/z	Found m/z
[M+H] ⁺	358.1462	358.1459

Experimental Protocols

The following protocols describe the methodology used to obtain the spectroscopic data presented above.

Synthesis of 8-Benzyloxyadenosine[1]

A mixture of 8-bromoadenosine (1 equivalent) and potassium tert-butoxide (3 equivalents) in benzyl alcohol was stirred at 40 °C for 48 hours. The reaction was quenched by the addition of acetic acid and diluted with water. The resulting solid was collected and purified to yield **8-Benzyloxyadenosine**.

NMR Spectroscopy

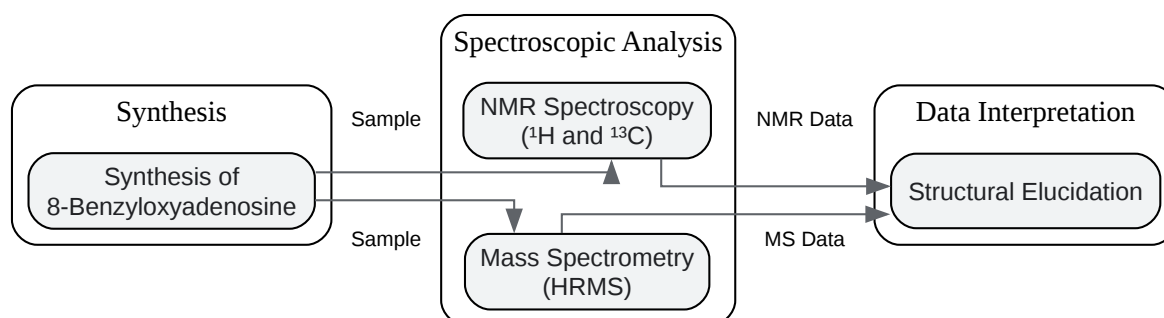
^1H and ^{13}C NMR spectra were recorded on a spectrometer operating at a frequency of 400 MHz for ^1H and 100 MHz for ^{13}C . The sample was dissolved in deuterated dimethyl sulfoxide (DMSO- d_6). Chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard.

Mass Spectrometry

High-resolution mass spectrometry (HRMS) was performed using an electrospray ionization (ESI) source in positive ion mode. The data was acquired on a time-of-flight (TOF) mass analyzer.

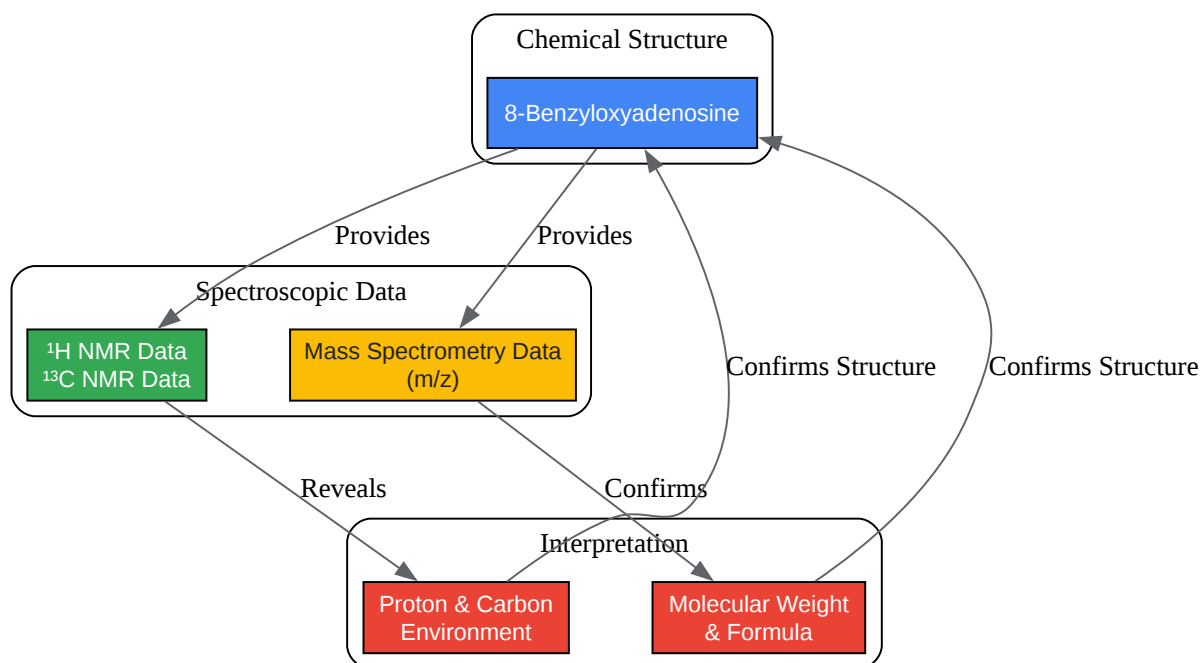
Visualizations

The following diagrams illustrate the experimental workflow and the structural relationship of the spectroscopic data.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the spectroscopic analysis of **8-Benzyloxyadenosine**.



[Click to download full resolution via product page](#)

Caption: Relationship between spectroscopic data and the structure of **8-Benzyloxyadenosine**.

- To cite this document: BenchChem. [Spectroscopic Profile of 8-Benzyloxyadenosine: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12096600/docs#spectroscopic-profile-of-8-benzyloxyadenosine-a-technical-guide\]](https://www.benchchem.com/product/b12096600/docs#spectroscopic-profile-of-8-benzyloxyadenosine-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)